

### 3-Octenal CAS number and molecular formula

Author: BenchChem Technical Support Team. Date: December 2025



# An In-depth Technical Guide to 3-Octenal

This technical guide provides a comprehensive overview of **3-Octenal**, a reactive aldehyde of significant interest to researchers in the fields of chemistry, biology, and drug development. This document details its chemical and physical properties, provides a potential synthetic route, and explores its biological significance as a product of lipid peroxidation, including a plausible role in the Nrf2 signaling pathway.

### **Core Chemical Data**

**3-Octenal** is an unsaturated aldehyde with the molecular formula C8H14O.[1] It exists as two geometric isomers, (E)-**3-Octenal** and (Z)-**3-Octenal**, each with a distinct CAS number.

Identifier	Value	Reference
Molecular Formula	C8H14O	[1]
Molecular Weight	126.20 g/mol	[1]
CAS Number ((E)-isomer)	76595-71-6	[1]
CAS Number ((Z)-isomer)	78693-34-2	
IUPAC Name ((E)-isomer)	(E)-oct-3-enal	[1]
IUPAC Name ((Z)-isomer)	(Z)-oct-3-enal	
Synonyms	trans-3-Octenal	[1]



## **Physicochemical Properties**

A summary of the key physicochemical properties of **3-Octenal** is presented below. These values are critical for understanding its behavior in various experimental settings.

Property	Value	Reference
XlogP	2.2	[1]
Monoisotopic Mass	126.104465066 Da	[1]

# **Synthesis Protocol**

While a specific, detailed published protocol for the synthesis of **3-Octenal** is not readily available, a plausible and widely used method for the formation of  $\alpha,\beta$ -unsaturated aldehydes is the Wittig reaction. This approach involves the reaction of a phosphorus ylide with an aldehyde or ketone.

### Proposed Synthesis of (E)-3-Octenal via Wittig Reaction

This protocol outlines a general procedure for the synthesis of (E)-**3-Octenal** based on the principles of the Wittig reaction.

#### Materials:

- 1-Hexanal
- (Triphenylphosphoranylidene)acetaldehyde
- Anhydrous solvent (e.g., Tetrahydrofuran (THF) or Dichloromethane (DCM))
- Inert gas (e.g., Argon or Nitrogen)
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle







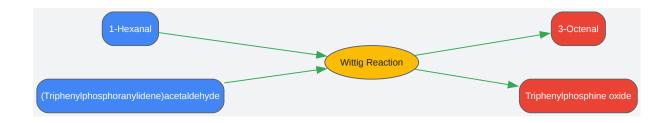
 Reagents for workup and purification (e.g., water, brine, drying agent like anhydrous magnesium sulfate, silica gel for column chromatography, and appropriate solvents for elution).

#### Procedure:

- Reaction Setup: Assemble a dry, three-necked round-bottom flask equipped with a magnetic stir bar, a condenser, and a dropping funnel under an inert atmosphere.
- Ylide Preparation (if not commercially available): The phosphorus ylide,
   (triphenylphosphoranylidene)acetaldehyde, can be prepared by reacting triphenylphosphine
   with a suitable haloacetaldehyde followed by deprotonation with a strong base.
- Reaction: Dissolve (triphenylphosphoranylidene)acetaldehyde in the anhydrous solvent in the reaction flask. To this solution, add 1-hexanal dropwise from the dropping funnel with continuous stirring at room temperature. The reaction is typically exothermic.
- Reaction Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC) to observe the consumption of the starting materials and the formation of the product.
- Workup: Once the reaction is complete, the solvent is removed under reduced pressure. The
  residue is then redissolved in a suitable organic solvent and washed with water and brine to
  remove any water-soluble byproducts.
- Purification: The organic layer is dried over an anhydrous drying agent, filtered, and the solvent is evaporated. The crude product is then purified by silica gel column chromatography to isolate the (E)-3-Octenal.

Expected Outcome: The Wittig reaction with unstabilized or semi-stabilized ylides tends to favor the formation of the (Z)-isomer, while stabilized ylides often yield the (E)-isomer. The stereochemical outcome can be influenced by the reaction conditions.





Click to download full resolution via product page

Proposed synthesis of **3-Octenal** via the Wittig reaction.

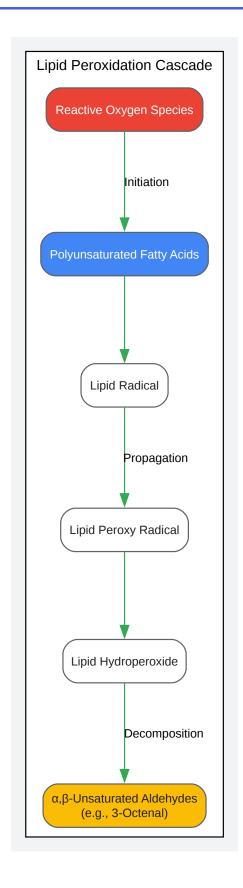
# **Biological Significance and Signaling Pathways**

**3-Octenal** is a known product of lipid peroxidation, a process where oxidants like free radicals attack lipids, particularly polyunsaturated fatty acids.[2] This process is implicated in cellular damage and is a hallmark of oxidative stress.

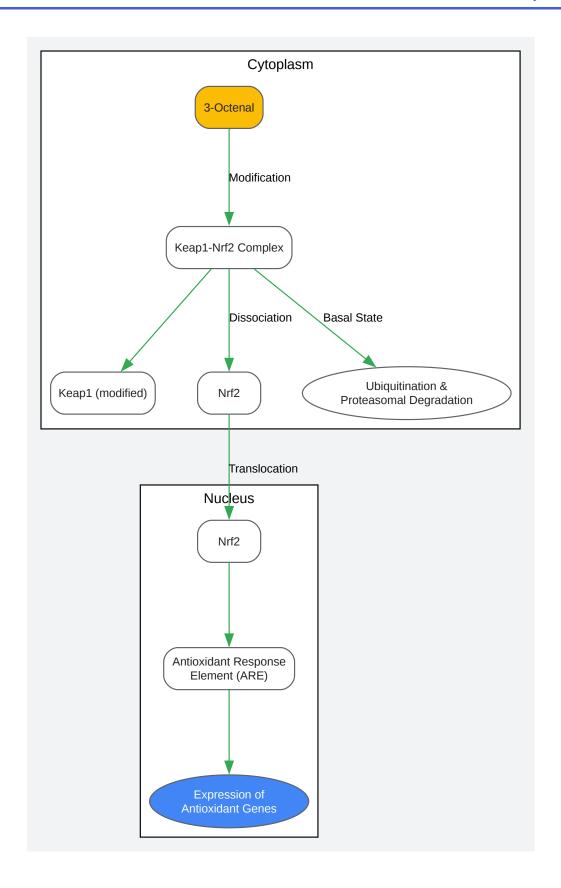
### **Lipid Peroxidation and Aldehyde Formation**

The overall process of lipid peroxidation involves three main stages: initiation, propagation, and termination.[2] During the propagation phase, lipid peroxy radicals are formed, which can then decompose to form a variety of reactive aldehydes, including  $\alpha,\beta$ -unsaturated aldehydes like **3-Octenal**.[3]

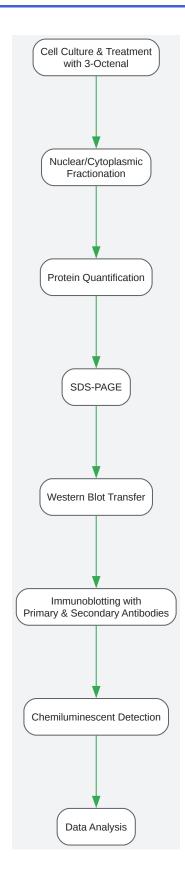












Click to download full resolution via product page



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. 3-Octenal | C8H14O | CID 5283325 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Lipid Peroxidation: Production, Metabolism, and Signaling Mechanisms of Malondialdehyde and 4-Hydroxy-2-Nonenal PMC [pmc.ncbi.nlm.nih.gov]
- 3. Role of Lipid Peroxidation-Derived α, β-Unsaturated Aldehydes in Vascular Dysfunction -PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Octenal CAS number and molecular formula].
   BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12686514#3-octenal-cas-number-and-molecular-formula]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com